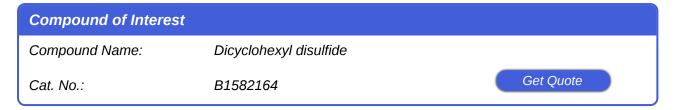


A Comprehensive Technical Guide to the Physicochemical Properties of Dicyclohexyl Disulfide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **dicyclohexyl disulfide**. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's characteristics for its application in synthesis, formulation, and material science.

Core Physicochemical Properties

Dicyclohexyl disulfide, with the chemical formula C₁₂H₂₂S₂, is an organosulfur compound notable for its distinct alliaceous odor.[1] It presents as a colorless to pale yellow liquid under standard conditions.[1][2] The bulky cyclohexyl groups significantly influence its physical and chemical behavior, imparting low solubility in polar solvents and high thermal stability.[3]

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **dicyclohexyl disulfide**, compiled from various sources for easy comparison.



Property	Value	Conditions	Reference(s)
Molecular Weight	230.43 g/mol	-	[3][4]
Boiling Point	162-163 °C	@ 6.00 mmHg	[1][2][5]
147-152 °C	@ 4.00 mmHg	[5][6]	_
331 °C	(Atmospheric Pressure, Predicted)	[7]	
Melting Point	127-130 °C	-	[2][4]
Density	1.046 g/mL	@ 25 °C	[2][4]
1.04600 to 1.05300 g/mL	@ 20.00 °C	[5][6]	
1.042-1.049 g/mL	-	[1]	_
Refractive Index	1.545	@ 20 °C (n20/D)	[2]
1.54400 to 1.55000	@ 20.00 °C	[5][6]	_
1.543-1.553	-	[1]	
Vapor Pressure	0.000400 mmHg	@ 25.00 °C (estimated)	[5][6]
0.000554 mmHg	-	[1]	
0.000305 mmHg	@ 25 °C	[2]	
Flash Point	> 110.00 °C (> 230.00 °F)	TCC (Tag Closed Cup)	[5][6]
170 °C (338 °F)	-	[7]	
Solubility in Water	0.1011 mg/L	@ 25 °C (estimated)	
Insoluble/Immiscible	-	[1][2][7][8]	
Solubility in Organic Solvents	Soluble in alcohol and fats	-	[1][5][8]



Soluble in ethanol (50.55 g/L @ 25°C), methanol (18.38 g/L @ 25°C), isopropanol (66.64 g/L @ 25°C)	-	[8]	
LogP (o/w)	6.094 (estimated)	-	 [5]
4.5	-	[1][8]	

Experimental Protocols

Detailed experimental methodologies for determining the key physicochemical properties of **dicyclohexyl disulfide** are outlined below. These are generalized protocols that can be specifically applied to the compound.

Determination of Boiling Point (Capillary Method)

The boiling point of **dicyclohexyl disulfide** can be determined using the capillary method.[9] [10][11]

Apparatus:

- Thiele tube or a similar heating bath apparatus (e.g., MelTemp)[10][12]
- Thermometer
- Small test tube
- Capillary tube, sealed at one end
- Heating source (e.g., Bunsen burner or hot plate)[11]
- Liquid for the heating bath (e.g., paraffin oil)[11]

Procedure:

• Fill the small test tube with a few milliliters of dicyclohexyl disulfide.



- Place the capillary tube (sealed end up) into the test tube containing the sample.[10]
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.[9]
- Place the assembly into the Thiele tube or heating bath.
- Heat the apparatus gently.[10] As the temperature rises, air trapped in the capillary tube will be expelled, and then the vapor of the dicyclohexyl disulfide will fill it.[9]
- Observe the capillary tube. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[10]
- For a more accurate reading, note the temperature at which the bubbling stops and the liquid begins to enter the capillary tube upon cooling. This temperature is the boiling point.[10]

Determination of Density (Volumetric Method)

The density of liquid **dicyclohexyl disulfide** can be determined by measuring the mass of a known volume.[13][14][15]

Apparatus:

- · Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer

Procedure:

- Weigh a clean and dry pycnometer or graduated cylinder (m₁).[13]
- Fill the pycnometer or graduated cylinder with dicyclohexyl disulfide to a calibrated mark, ensuring the volume (V) is known precisely.
- Weigh the pycnometer or graduated cylinder containing the **dicyclohexyl disulfide** (m₂).[13]
- Measure the temperature of the liquid.



- The mass of the **dicyclohexyl disulfide** (m) is calculated as $m = m_2 m_1$.
- The density (ρ) is then calculated using the formula: $\rho = m/V.[13]$

Determination of Solubility (Qualitative Shake-Flask Method)

A qualitative assessment of solubility in various solvents can be performed using the shake-flask method.[16][17]

Apparatus:

- Test tubes with stoppers
- Vortex mixer or shaker
- Pipettes
- The sample of dicyclohexyl disulfide and a range of solvents (e.g., water, ethanol, diethyl ether).

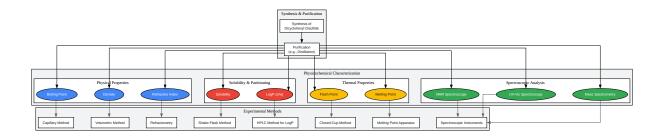
Procedure:

- Place a small, measured amount of dicyclohexyl disulfide (e.g., 25 mg) into a test tube.[16]
- Add a small volume (e.g., 0.75 mL) of the desired solvent in portions.[16]
- After each addition, stopper the test tube and shake it vigorously for a set period (e.g., 1-2 minutes).[16]
- Visually inspect the solution for the presence of undissolved solute.
- If the solute completely dissolves, it is considered soluble in that solvent under the tested conditions. If not, it is classified as insoluble or sparingly soluble.

Visualization of Experimental Workflow



The following diagram illustrates the logical workflow for the physicochemical characterization of **dicyclohexyl disulfide**.



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Fig. 1: Experimental workflow for physicochemical characterization.

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